

Benzyl Phenyl Ether: A Comprehensive Technical Guide on Physical Properties and Safety Data

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Compound of Interest

Compound Name: *Benzyl phenyl ether*

Cat. No.: *B1265543*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties and safety data for **benzyl phenyl ether**. The information is presented to support research, development, and safety assessments involving this compound. All quantitative data is summarized in structured tables for ease of reference, and detailed methodologies for key experimental procedures are provided.

Physical Properties




Benzyl phenyl ether is a solid at room temperature, appearing as white to light brown-orange chunks or powder.^{[1][2][3]} Its key physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O	[4][5]
Molecular Weight	184.23 g/mol	[4][5]
Melting Point	39-41 °C	[1][6][7]
Boiling Point	286-287 °C	[2][6][7]
Density	1.057 g/cm ³	[1][5]
Flash Point	110.8 °C - 113 °C (closed cup)	[1][2]
Solubility	Insoluble in water	[6][7]
Appearance	White to light brown-orange chunks or powder	[1][2][3]

Safety Data

The safety profile of **benzyl phenyl ether** is characterized by its potential for irritation to the skin, eyes, and respiratory system.[4][8] The following tables summarize the GHS hazard classifications and precautionary statements.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Skin Irritation	2	H315: Causes skin irritation	 alt text	Warning
Eye Irritation	2A	H319: Causes serious eye irritation	 alt text	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	 alt text	Warning

Data sourced from PubChem and commercial supplier safety data sheets.[\[4\]](#)[\[9\]](#)[\[10\]](#)

GHS Precautionary Statements

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [9]
P264	Wash skin thoroughly after handling. [10]
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection. [10]
P302 + P352	IF ON SKIN: Wash with plenty of water. [10]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [9]
P319	Get medical help if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention. [10]
P337 + P313	If eye irritation persists: Get medical advice/attention. [10]
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Data sourced from ECHA C&L Inventory and supplier safety data sheets.[\[4\]](#)

Experimental Protocols

The following are detailed methodologies for determining the key physical and safety properties of chemical substances like **benzyl phenyl ether**.

Physical Property Determination

3.1.1. Melting Point Determination (Capillary Method)

The melting point of a solid organic compound can be determined by heating a small sample in a capillary tube.

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes, thermometer.
- Procedure:
 - A small amount of the finely powdered dry sample is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rate of 10-20 °C per minute initially.
 - As the melting point is approached, the heating rate is reduced to 1-2 °C per minute.
 - The temperature at which the first liquid appears (onset of melting) and the temperature at which the last solid particle disappears (completion of melting) are recorded as the melting point range.[\[11\]](#)[\[12\]](#)[\[13\]](#)

3.1.2. Boiling Point Determination (Micro Method)

For small quantities of liquid, the boiling point can be determined using a micro-boiling point apparatus.

- Apparatus: Thiele tube or other heating bath, small test tube, capillary tube (sealed at one end), thermometer.
- Procedure:

- A few drops of the liquid are placed in the small test tube.
- A capillary tube, with its sealed end uppermost, is placed inside the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube.
- As the liquid is heated, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is stopped, and the liquid is allowed to cool.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[14\]](#)[\[15\]](#)[\[16\]](#)

3.1.3. Flash Point Determination (Pensky-Martens Closed Cup)

The flash point is determined using a closed-cup tester to simulate a closed environment.

- Apparatus: Pensky-Martens closed-cup tester.
- Standard: ASTM D93.[\[17\]](#)[\[18\]](#)
- Procedure:
 - The test cup is filled with the sample to the specified level.
 - The lid is placed on the cup, and the apparatus is heated at a slow, constant rate.
 - A test flame is periodically applied to the vapor space in the cup.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite.

Safety Data Determination

3.2.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test

This test evaluates the potential of a substance to cause skin irritation.

- Guideline: OECD Test Guideline 439.[\[2\]](#)[\[19\]](#)
- Procedure:
 - A reconstructed human epidermis (RhE) model, which mimics the properties of the upper layers of human skin, is used.
 - The test substance is applied topically to the surface of the RhE tissue.
 - After a defined exposure period, the substance is removed, and the tissue is incubated.
 - Cell viability is measured using a colorimetric assay (e.g., MTT assay).
 - A reduction in cell viability below a certain threshold (typically 50%) indicates that the substance is an irritant.[\[20\]](#)

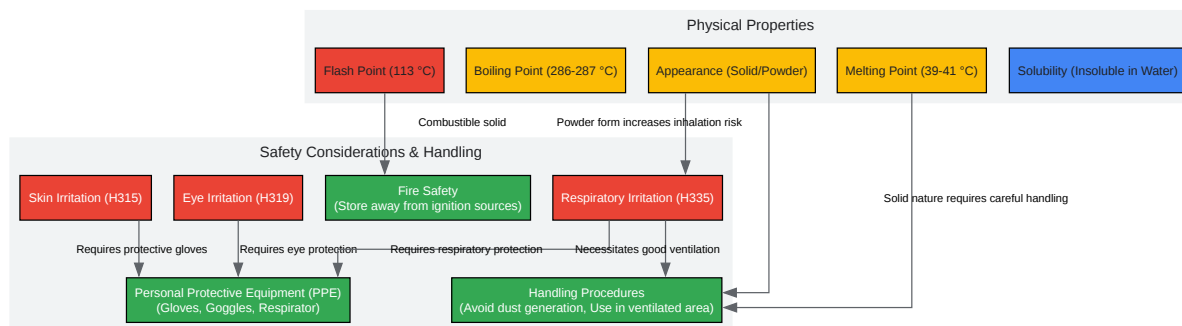
3.2.2. Acute Eye Irritation/Corrosion Test

This in vivo test assesses the potential of a substance to cause eye irritation or corrosion.

- Guideline: OECD Test Guideline 405.[\[21\]](#)[\[22\]](#)
- Procedure:
 - A single dose of the test substance is applied to one eye of an experimental animal (typically a rabbit). The other eye serves as a control.
 - The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application.[\[1\]](#)
 - The degree of eye irritation is evaluated by scoring lesions of the cornea, iris, and conjunctiva.
 - The reversibility of the ocular effects is also observed over a period of up to 21 days.[\[22\]](#)

Logical Relationship of Properties and Safety

The physical properties of a substance like **benzyl phenyl ether** are intrinsically linked to its safety profile and handling requirements. The following diagram illustrates these relationships.



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References

- 1. ecetoc.org [ecetoc.org]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. Benzyl phenyl ether, 97% 100 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. Benzyl Phenyl Ether | C13H12O | CID 70352 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. alfa-chemistry.com [alfa-chemistry.com]

- 6. chemwhat.com [chemwhat.com]
- 7. BENZYL PHENYL ETHER | 946-80-5 [chemicalbook.com]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. BENZYL PHENYL ETHER - Safety Data Sheet [chemicalbook.com]
- 10. Benzyl Phenyl Ether | 946-80-5 | TCI AMERICA [tcichemicals.com]
- 11. chem.ucalgary.ca [chem.ucalgary.ca]
- 12. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 13. pennwest.edu [pennwest.edu]
- 14. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. chem.ucalgary.ca [chem.ucalgary.ca]
- 17. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 18. precisionlubrication.com [precisionlubrication.com]
- 19. senzagen.com [senzagen.com]
- 20. dermatest.com [dermatest.com]
- 21. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 22. nucro-technics.com [nucro-technics.com]
- To cite this document: BenchChem. [Benzyl Phenyl Ether: A Comprehensive Technical Guide on Physical Properties and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265543#benzyl-phenyl-ether-physical-properties-and-safety-data]

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